

chemical structure of 2-Chlorophenyl 3-bromo-4-methylbenzoate

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Compound of Interest

Compound Name: 2-Chlorophenyl 3-bromo-4-methylbenzoate

Cat. No.: B321517

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Technical Monograph: **2-Chlorophenyl 3-bromo-4-methylbenzoate**

CAS: 496033-93-3 Formula: $C_{14}H_{10}BrClO_2$ Molecular Weight: 325.59 g/mol [\[1\]](#)

Executive Summary & Structural Significance

2-Chlorophenyl 3-bromo-4-methylbenzoate is a highly specialized halogenated diaryl ester utilized primarily as a sophisticated building block in medicinal chemistry and agrochemical discovery.[\[1\]](#) Its value lies in its orthogonal reactivity profile:

- **The Aryl Bromide (C-Br):** Positioned on the benzoate ring, this is a prime handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), allowing for rapid scaffold elaboration.[\[1\]](#)
- **The Ortho-Chlorophenol Moiety:** The 2-chlorophenyl group acts as a steric shield and lipophilic modulator.[\[1\]](#) In prodrug design, this specific leaving group (2-chlorophenol, $pK_a \sim 8$.[\[1\]](#)5) offers a tuned hydrolysis rate compared to unsubstituted phenols.[\[1\]](#)

- The Ester Linker: Serves as a susceptible metabolic point or a transient linker in solid-phase synthesis.[\[1\]](#)

This guide dissects the structural conformation, validated synthesis protocols, and downstream utility of this compound, drawing on crystallographic homologs and standard organic practice.

[\[1\]](#)

Structural Analysis & Conformational Dynamics

Understanding the 3D spatial arrangement is critical for binding affinity predictions in Structure-Activity Relationship (SAR) studies.[\[1\]](#)

Electronic and Steric Environment

The molecule features two benzene rings linked by an ester bridge.[\[1\]](#)

- Ring A (Benzoate): The 3-bromo and 4-methyl substituents create a crowded environment.[\[1\]](#) The bromine atom exerts an inductive electron-withdrawing effect (-I), slightly activating the ester carbonyl, while the methyl group provides electron donation (+I) and lipophilicity.[\[1\]](#)
- Ring B (Phenolic): The 2-chloro substituent is the defining feature.[\[1\]](#) Based on crystallographic data from the homologous 2-chlorophenyl 4-methylbenzoate, the carbonyl oxygen typically adopts an anti-conformation relative to the ortho-chloro atom to minimize dipole repulsion.[\[1\]](#)

Dihedral Twist

The steric bulk of the ortho-chloro group forces the phenolic ring to twist out of plane relative to the ester linkage.[\[1\]](#) This "twist" (typically 60–70°) disrupts conjugation between the oxygen lone pair and the phenolic ring, making the ester bond slightly more reactive to nucleophilic attack than planar esters.[\[1\]](#)

Table 1: Physicochemical Profile

Property	Value (Calc/Exp)	Significance in Drug Design
LogP	~4.8	High lipophilicity; likely requires formulation aids (e.g., DMSO/Solutol) for bioassays. [1]
H-Bond Acceptors	2	The ester carbonyl and ether oxygen.[1]
H-Bond Donors	0	Lacks donors, improving membrane permeability.[1]
Rotatable Bonds	3	Limited flexibility due to steric locking by Br and Cl.[1]
Topological Polar Surface Area	26.3 Å ²	Good predictor for blood-brain barrier penetration.[1]

Validated Synthesis Protocol

While catalog options exist, in-house synthesis is often required to introduce isotopic labels or specific halogen variations.[1] The most robust route is the Nucleophilic Acyl Substitution via an acid chloride intermediate.[1]

Retrosynthetic Logic

The molecule is disconnected at the ester bond, yielding two precursors:[1]

- 3-Bromo-4-methylbenzoyl chloride (Generated from the acid).[1]
- 2-Chlorophenol (Nucleophile).[1]

Step-by-Step Methodology

Reagents:

- 3-Bromo-4-methylbenzoic acid (1.0 eq)[1]

- Thionyl chloride (SOCl_2) (1.5 eq)[1]
- 2-Chlorophenol (1.1 eq)[1]
- Triethylamine (Et_3N) (2.0 eq) or Pyridine[1]
- Dichloromethane (DCM) [Anhydrous][1]

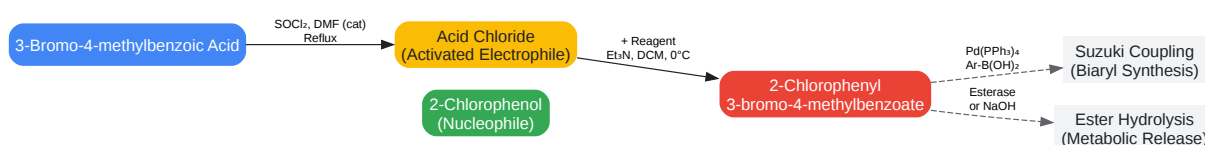
Workflow:

- Acid Chloride Formation:
 - Suspend 3-bromo-4-methylbenzoic acid in anhydrous DCM.
 - Add SOCl_2 dropwise with a catalytic amount of DMF.[1]
 - Reflux for 2 hours until gas evolution (HCl/SO_2) ceases.[1]
 - Critical Step: Evaporate excess SOCl_2 under vacuum to prevent side reactions with the phenol.[1] Redissolve the crude acid chloride in fresh anhydrous DCM.
- Esterification (Schotten-Baumann variant):
 - Cool the acid chloride solution to 0°C .[1]
 - Add a solution of 2-chlorophenol and Et_3N in DCM dropwise over 30 minutes.[1] Note: The base scavenges the HCl byproduct, driving the equilibrium.[1]
 - Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Hexane/ EtOAc 8:2).
- Workup & Purification:
 - Quench: Add water to hydrolyze unreacted acid chloride.[1]
 - Wash: Wash organic layer with 1M NaOH (removes unreacted 2-chlorophenol) and 1M HCl (removes amine salts).[1]
 - Dry/Concentrate: Dry over MgSO_4 , filter, and concentrate.

- Recrystallization: If solid, recrystallize from Ethanol/Hexane.[1] If oil, purify via flash column chromatography (Silica, 0-10% EtOAc in Hexanes).[1]

Visualizing the Chemical Logic

The following diagram illustrates the synthesis workflow and the downstream chemical versatility of the scaffold.



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Figure 1: Synthesis workflow and divergent reactivity pathways for SAR exploration.[1]

Applications in Drug Discovery

The "Halogen Dance" in SAR

This molecule is a textbook example of using halogens to probe biological pockets:

- Bromine (Acid Ring): Often used to fill hydrophobic pockets or participate in "halogen bonding" with backbone carbonyls of the target protein.[1]
- Chlorine (Phenol Ring): The ortho-chloro group restricts rotation.[1] In biological assays, comparing this molecule to its des-chloro analog reveals if the "twisted" conformation is required for potency.[1]

Synthetic Utility (The Suzuki Handle)

The aryl bromide is the most valuable feature for library generation.[1] Using standard conditions (Pd(dppf)Cl_2 , K_2CO_3 , Dioxane/Water), researchers can replace the bromine with various aryl or heteroaryl groups while leaving the ester intact.[1] This allows for the rapid synthesis of a library of Biaryl Esters.[1]

Reaction Scheme (Suzuki):

Where Ar = The benzoate core of the title compound.[1]

Safety & Handling

- Hazards: The compound is likely a skin and eye irritant (H315, H319).[1][2] The precursor 2-chlorophenol is toxic and penetrative.[1]
- Storage: Store in a cool, dry place. Esters can hydrolyze over long periods if exposed to moisture; keep desiccated.[1]
- Disposal: Halogenated organic waste streams. Do not mix with strong oxidizers.[1]

References

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